

# Technical Support Center: RN-9893 Hydrochloride Salt

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## Compound of Interest

Compound Name: RN-9893

Cat. No.: B610509

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This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working with **RN-9893** hydrochloride salt.

## Frequently Asked Questions (FAQs)

1. What is **RN-9893** hydrochloride salt?

**RN-9893** hydrochloride is a potent and selective antagonist of the Transient Receptor Potential Vanilloid 4 (TRPV4) ion channel.<sup>[1][2]</sup> It is an orally bioavailable compound used in research to study the role of TRPV4 in various physiological and pathological processes.<sup>[1][2]</sup>

2. What are the recommended storage conditions for **RN-9893** hydrochloride salt?

Proper storage is crucial to maintain the stability and integrity of the compound. The recommended storage conditions are summarized in the table below.

3. How should I dissolve **RN-9893** hydrochloride salt?

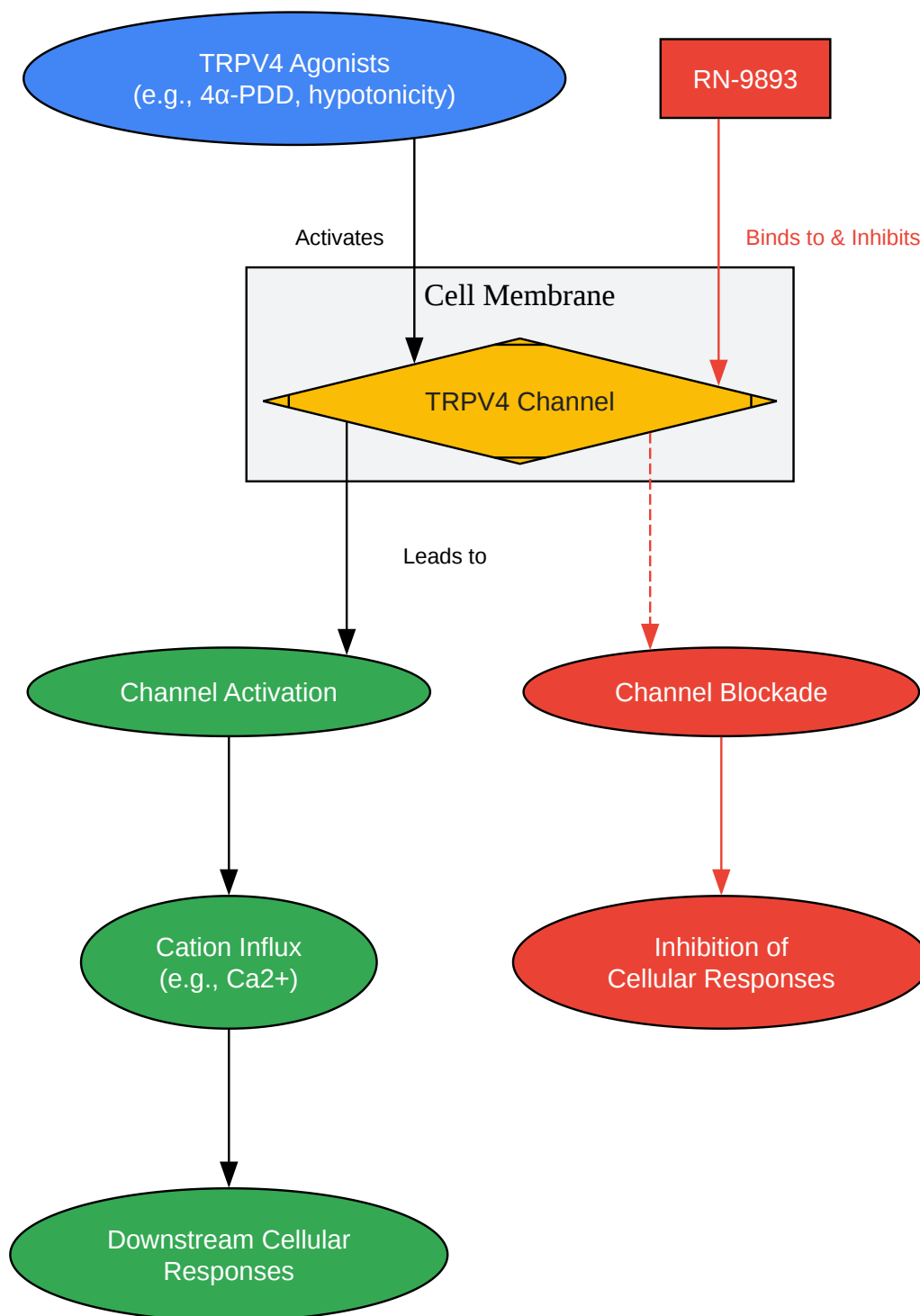
**RN-9893** hydrochloride salt is soluble in DMSO. For in vitro studies, a stock solution can be prepared by dissolving the compound in DMSO. It has been noted that using newly opened, hygroscopic DMSO and ultrasonic assistance can significantly impact solubility.<sup>[3]</sup>

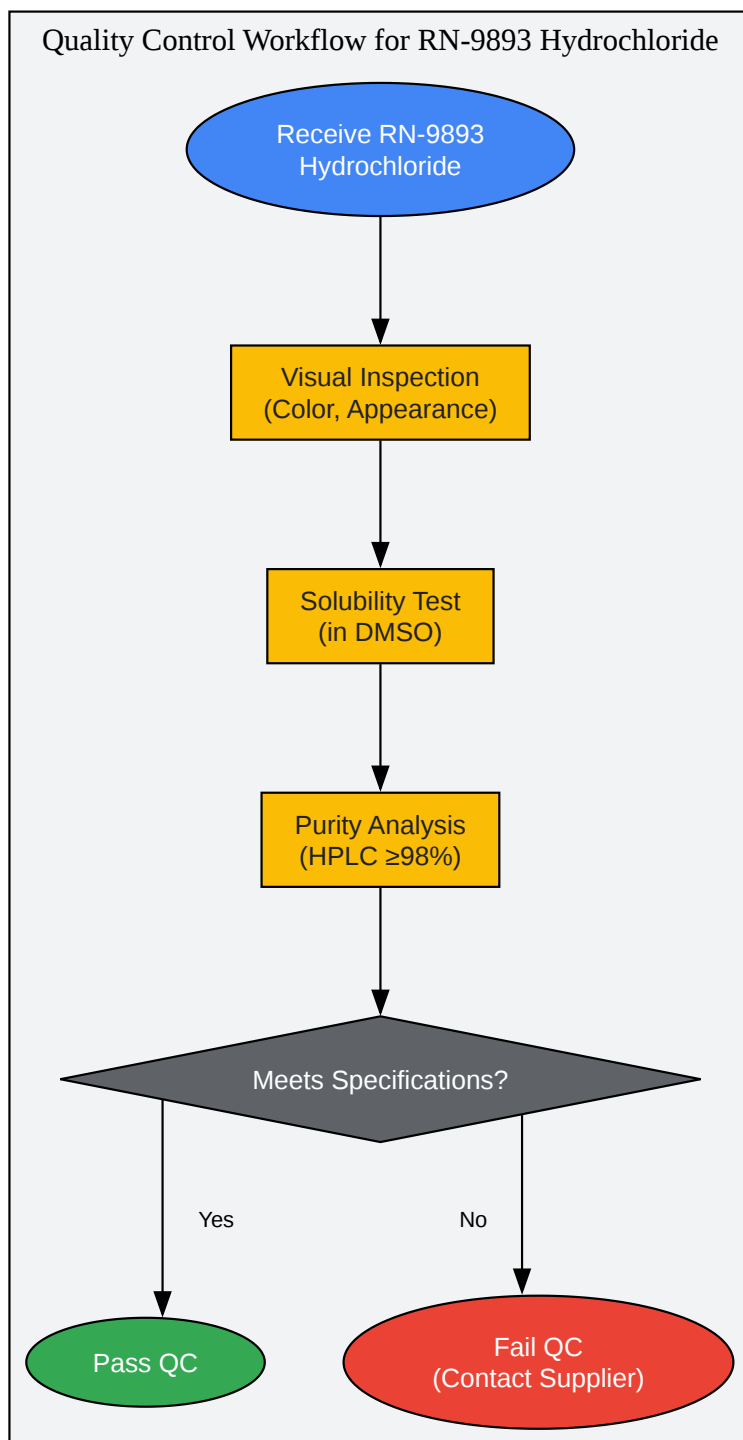
4. What is the purity of the **RN-9893** hydrochloride salt supplied?

The purity of **RN-9893** hydrochloride salt is typically  $\geq 98\%$ , as determined by High-Performance Liquid Chromatography (HPLC).[2]

5. What is the mechanism of action of **RN-9893**?

**RN-9893** functions as an antagonist to the TRPV4 ion channel. By blocking the channel, it prevents the influx of cations (like  $\text{Ca}^{2+}$ ) that is normally triggered by stimuli such as heat, mechanical stress, or specific chemical agonists.





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## References

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